

Chemical & Biological Profile of Izorlisib

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Izorlisib

CAS No.: 1007207-67-1

Cat. No.: S548364

Get Quote

The table below summarizes the key available data for **Izorlisib**, a selective class I PI3K inhibitor [1].

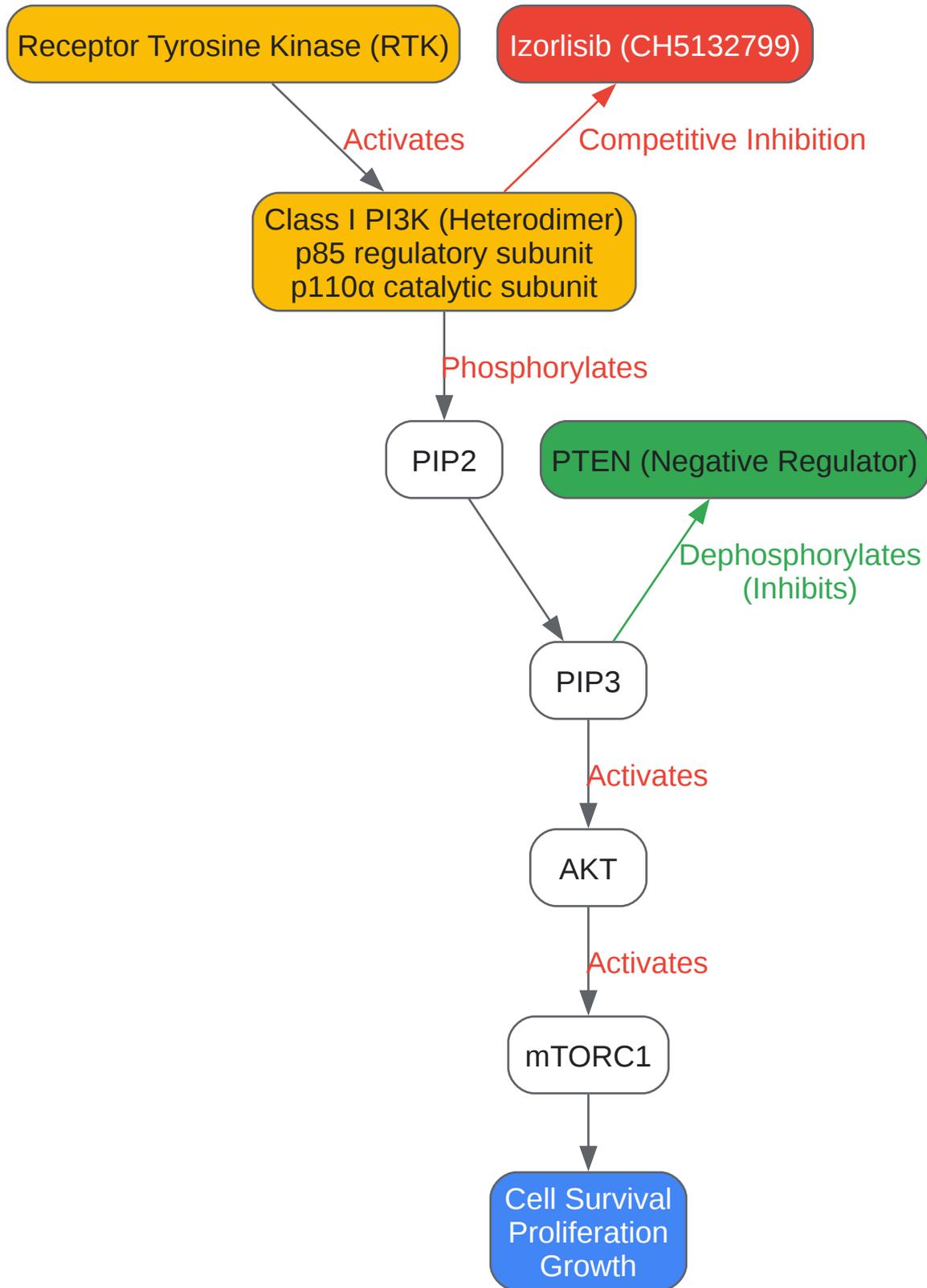
Property	Description / Value
Synonyms	CH5132799 [1]
Molecular Weight	377.42 g/mol [1]
CAS Number	1007207-67-1 [1]
Chemical Formula	C ₁₅ H ₁₉ N ₇ O ₃ S [1]
Mechanism of Action	Selective, ATP-competitive class I PI3K inhibitor; particularly potent against PI3K α and its oncogenic mutants (E542K, E545K, H1047R) [1]
Primary Target (IC ₅₀)	PI3K α : 14 nM [1]
Secondary Targets (IC ₅₀)	PI3K γ : 36 nM; PI3K β : 120 nM; PI3K δ : 500 nM [1]
Form	White to gray solid [1]
Solubility (in DMSO)	4.55 mg/mL (12.06 mM) [1]

Property	Description / Value
Recommended Storage	Powder: -20°C for 3 years or 4°C for 2 years. Solution: -80°C for 2 years or -20°C for 1 year. Protect from moisture [1].

Mechanism of Action in the PI3K Pathway

Izoralisib inhibits the PI3K/AKT/mTOR signaling pathway, which is frequently dysregulated in cancer. The following diagram illustrates its specific target and the downstream effects of pathway inhibition [2] [3].

Izoralisib Inhibits the PI3K/AKT/mTOR Pathway



[Click to download full resolution via product page](#)

Information Gaps and How to Address Them

The available data from supplier websites and research articles is insufficient for creating a detailed stability testing protocol. To complete your Application Notes, consider the following actions:

- **Contact the Manufacturer Directly:** The most reliable source for stability data (such as results from ICH stability testing conditions - photostability, hygroscopicity, stress testing) is the manufacturer or supplier (e.g., MedChemExpress). Inquire for their Certificate of Analysis (CoA) and stability reports [1].
- **Search Patent Literature:** Detailed pharmaceutical development data, including formulation and stability studies, is often disclosed in patent documents. Search major patent offices (like USPTO, WIPO, EPO) using the compound's CAS number and name [4].
- **Consult Regulatory Databases:** As the compound progresses into clinical trials, some stability data may be submitted to and referenced in regulatory agency filings (e.g., FDA, EMA), which can sometimes be accessed publicly.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Ixorlisib (CH5132799) | PI3K Inhibitor [medchemexpress.com]
2. Targeting PI3K family with small-molecule inhibitors in cancer ... [molecular-cancer.biomedcentral.com]
3. PI3K/AKT/mTOR signaling pathway - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]
4. WO2023196910A1 - Methods of treating solid tumor using ... [patents.google.com]

To cite this document: Smolecule. [Chemical & Biological Profile of Ixorlisib]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548364#ixorlisib-stability-testing>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com